

Spectroscopic Data of 4,4-Dimethylazetidin-2-one: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4,4-Dimethylazetidin-2-one

CAS No.: 4879-95-2

Cat. No.: B2445039

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This technical guide provides a comprehensive overview of the spectroscopic data for **4,4-dimethylazetidin-2-one**, a substituted β -lactam. This document is intended for researchers, scientists, and drug development professionals who require a deep understanding of the structural characterization of this class of molecules. The guide will delve into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as they apply to **4,4-dimethylazetidin-2-one**, providing both experimental data and field-proven insights into the interpretation of the spectra.

Introduction

4,4-Dimethylazetidin-2-one is a member of the β -lactam family, a class of compounds of immense importance in medicinal chemistry due to their presence in the core structure of penicillin and cephalosporin antibiotics. The substitution at the C4 position with a gem-dimethyl group significantly influences the molecule's chemical and physical properties, including its conformational rigidity and reactivity. Accurate and unambiguous structural elucidation is paramount for understanding its biological activity and for the development of novel therapeutics. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecule's atomic and electronic environment.

This guide will present a detailed analysis of the ^1H NMR, ^{13}C NMR, IR, and MS data for **4,4-dimethylazetidin-2-one**. The data presented herein is based on the characterization of "4,4-Dimethyl β -lactam 2w" as reported in the recent literature, providing a scientifically grounded and authoritative resource.^{[1][2][3]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms.

Experimental Protocol: NMR

Sample Preparation: A sample of **4,4-dimethylazetidin-2-one** (5-10 mg) is dissolved in an appropriate deuterated solvent (e.g., CDCl_3 , 0.5-0.7 mL) in a standard 5 mm NMR tube. The choice of solvent is critical as it can influence the chemical shifts, particularly of the N-H proton.

Instrumentation: ^1H and ^{13}C NMR spectra are typically recorded on a spectrometer operating at a frequency of 400 MHz or higher for protons.

^1H NMR Parameters:

- Pulse Sequence: Standard single-pulse sequence.
- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-5 seconds.
- Number of Scans: 16-64, depending on the sample concentration.

^{13}C NMR Parameters:

- Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.

- Number of Scans: 1024 or more to achieve an adequate signal-to-noise ratio.

¹H NMR Spectral Data and Interpretation

The ¹H NMR spectrum of **4,4-dimethylazetidin-2-one** is relatively simple and highly informative. The gem-dimethyl groups and the methylene protons on the β-lactam ring give rise to distinct signals.

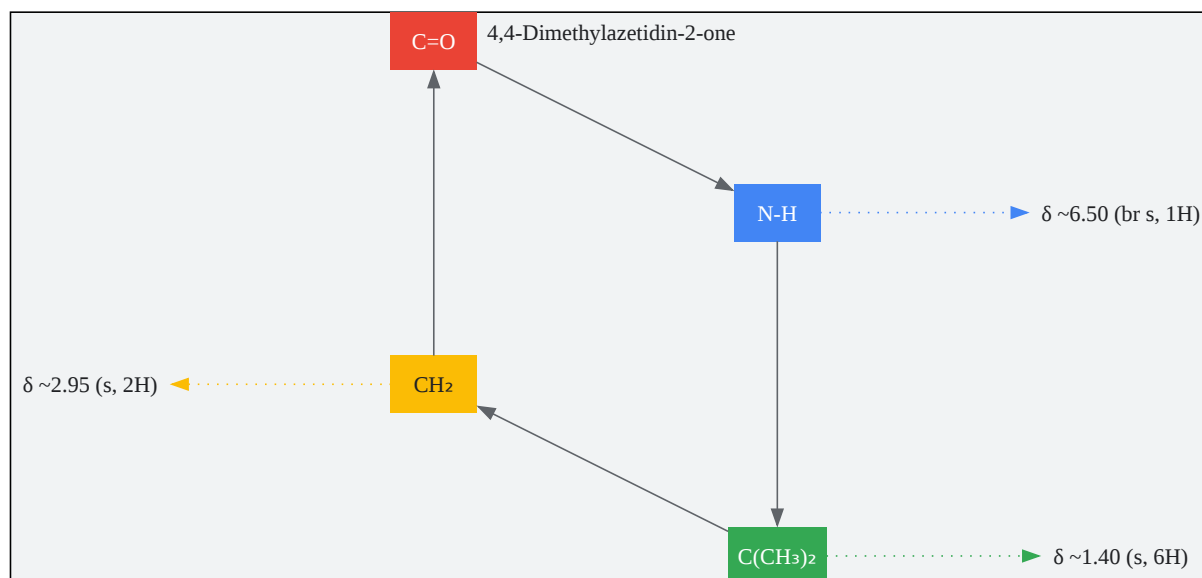
Table 1: ¹H NMR Spectroscopic Data for **4,4-Dimethylazetidin-2-one**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~2.95	s	2H	CH ₂ (Position 3)
~1.40	s	6H	C(CH ₃) ₂ (Position 4)
~6.50	br s	1H	NH

Note: The chemical shift of the N-H proton is highly dependent on the solvent and concentration and may appear as a broad singlet.

Causality Behind the Chemical Shifts:

- Methylene Protons (C3-H): The protons on the carbon adjacent to the carbonyl group are deshielded due to the electron-withdrawing nature of the carbonyl. Their appearance as a singlet indicates that there are no adjacent protons to couple with.
- Gem-Dimethyl Protons (C4-CH₃): The six protons of the two methyl groups are chemically equivalent and thus appear as a single, sharp singlet. Their upfield chemical shift is typical for alkyl protons.
- Amide Proton (N-H): The amide proton is typically observed as a broad singlet due to quadrupole broadening from the adjacent nitrogen atom and potential hydrogen bonding. Its chemical shift can vary significantly with solvent and concentration.



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Caption: Molecular structure of **4,4-dimethylazetidin-2-one** with annotated ¹H NMR chemical shifts.

¹³C NMR Spectral Data and Interpretation

The proton-decoupled ¹³C NMR spectrum provides information on the number of unique carbon environments in the molecule.

Table 2: ¹³C NMR Spectroscopic Data for **4,4-Dimethylazetidin-2-one**

Chemical Shift (δ , ppm)	Assignment
~175	C=O (Position 2)
~55	C(CH ₃) ₂ (Position 4)
~45	CH ₂ (Position 3)
~25	C(CH ₃) ₂ (Position 4)

Expert Insights on ¹³C Chemical Shifts:

- **Carbonyl Carbon (C2):** The carbonyl carbon of the β -lactam ring appears significantly downfield, which is characteristic of amide carbonyls. The ring strain can also influence this chemical shift.
- **Quaternary Carbon (C4):** The carbon atom bearing the two methyl groups is a quaternary carbon and its chemical shift is in the expected range for such carbons in a strained ring system.
- **Methylene Carbon (C3):** This carbon is adjacent to the carbonyl group, which causes a downfield shift compared to a simple alkane methylene group.
- **Methyl Carbons:** The two methyl carbons are equivalent and appear at a typical upfield chemical shift for alkyl groups.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to the vibrational transitions of specific bonds.

Experimental Protocol: IR

Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is typically used.

Sample Preparation: The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) after evaporating a solution in a volatile solvent, or as a KBr pellet. For solution-phase IR, a non-polar solvent like CCl₄ can be used.

Data Acquisition: The spectrum is typically recorded over the range of 4000-400 cm^{-1} .

IR Spectral Data and Interpretation

The IR spectrum of **4,4-dimethylazetidin-2-one** is dominated by the characteristic absorption of the β -lactam carbonyl group.

Table 3: Key IR Absorption Bands for **4,4-Dimethylazetidin-2-one**

Wavenumber (cm^{-1})	Intensity	Assignment
~3200	Medium, Broad	N-H stretch
~2960, ~2870	Medium-Strong	C-H stretch (methyl and methylene)
~1750	Strong	C=O stretch (β -lactam)
~1370	Medium	C-H bend (gem-dimethyl)

Authoritative Grounding in IR Spectroscopy:

The most striking feature of the IR spectrum is the high-frequency carbonyl absorption. The C=O stretching frequency in a typical acyclic amide is around 1650 cm^{-1} . However, in a four-membered β -lactam ring, the significant ring strain leads to an increase in the carbonyl stretching frequency to around 1730-1760 cm^{-1} . This high-frequency absorption is a hallmark of the β -lactam functional group. The N-H stretching vibration appears as a broad band due to hydrogen bonding. The C-H stretching and bending vibrations are in their expected regions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Experimental Protocol: MS

Instrumentation: An electron ionization (EI) mass spectrometer is commonly used for the initial characterization of small molecules.

Sample Introduction: The sample can be introduced via a direct insertion probe or through a gas chromatograph (GC-MS).

Ionization: Electron ionization at 70 eV is a standard method.

Mass Spectral Data and Interpretation

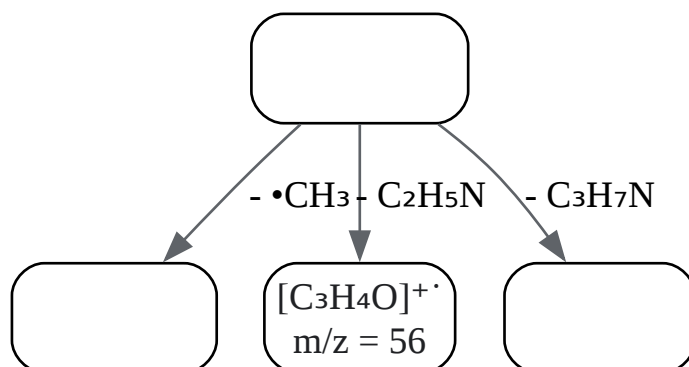
The mass spectrum of **4,4-dimethylazetidin-2-one** will show the molecular ion peak and several characteristic fragment ions.

Table 4: Predicted Mass Spectrometry Data for **4,4-Dimethylazetidin-2-one**

m/z	Relative Intensity	Assignment
99	Moderate	$[M]^+$ (Molecular Ion)
84	Strong	$[M - CH_3]^+$
56	Strong	$[M - C_3H_7]^+$ or $[C_3H_4O]^+$
42	Moderate	$[CH_2=C=O]^+$

Mechanistic Insights into Fragmentation:

The molecular ion at m/z 99 corresponds to the molecular weight of **4,4-dimethylazetidin-2-one** (C_5H_9NO). A common fragmentation pathway for β -lactams is the cleavage of the ring.



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Caption: Proposed fragmentation pathway for **4,4-dimethylazetidin-2-one** in EI-MS.

The loss of a methyl radical ($\bullet\text{CH}_3$) from the molecular ion would lead to a fragment at m/z 84. Another characteristic fragmentation of β -lactams involves the cleavage of the ring to form a ketene radical cation ($[\text{CH}_2=\text{C}=\text{O}]^{+\bullet}$) at m/z 42 and an imine. The peak at m/z 56 could arise from the loss of a propyl radical or through a rearrangement and cleavage of the ring.

Conclusion

This in-depth technical guide has provided a comprehensive overview of the key spectroscopic data (NMR, IR, and MS) for **4,4-dimethylazetidin-2-one**. By understanding the principles behind these techniques and the interpretation of the resulting spectra, researchers can confidently characterize this important β -lactam derivative. The provided data and interpretations, grounded in recent scientific literature, serve as a valuable resource for those working in synthetic chemistry, medicinal chemistry, and drug development.

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Sources

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